

Comprehensive Safety and Handling Guide for 2-Methylcitric Acid

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Compound of Interest

Compound Name: 2-Methylcitric acid

Cat. No.: B130144

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This guide provides essential safety protocols and logistical information for the handling and disposal of **2-Methylcitric acid** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures.

Chemical Identifier:

- Name: **2-Methylcitric acid**
- Synonyms: 2-hydroxy-1,2,3-butanetricarboxylic acid, Methylcitric acid[1][2]
- CAS Number: 6061-96-7[1][3]

Hazard Identification and Personal Protective Equipment (PPE)

Safety data sheets for **2-Methylcitric acid** present varied hazard classifications. To ensure maximum safety, a conservative approach is recommended, addressing all potential hazards identified across multiple sources. Some sources classify the substance as non-hazardous, while others indicate it may be harmful if swallowed, cause serious eye irritation, skin irritation, and respiratory irritation, and is very toxic to aquatic life with long-lasting effects.[1][3][4][5]

Summary of Potential Hazards and Required PPE:

Hazard Category	Potential Effect	Recommended Personal Protective Equipment (PPE)
Eye Contact	Causes serious eye irritation[4][5]	Safety glasses with side shields, chemical safety goggles, or a face shield.[4][6][7]
Skin Contact	May cause skin irritation[5]	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and long pants.[4][5]
Inhalation	May cause respiratory irritation[5]	Use in a well-ventilated area or with a fume hood. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.[2][5]
Ingestion	Harmful if swallowed[3]	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[3]
Environmental	Very toxic to aquatic life with long lasting effects[3]	Avoid release to the environment. Collect spillage.[3]

Operational Plan for Handling 2-Methylcitric Acid

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2][5]

2. Personal Protective Equipment (PPE) Protocol:

- Eye and Face Protection: Wear chemical safety goggles that provide a complete seal around the eyes. A face shield may be worn in addition to goggles for maximum protection.[4][6][7]

- **Hand Protection:** Wear compatible chemical-resistant gloves. Nitrile gloves are a suitable option. Inspect gloves for any tears or punctures before use.
- **Skin and Body Protection:** Wear a buttoned lab coat over personal clothing. Ensure legs are covered with long pants and wear closed-toe shoes.[7]

3. Handling Procedures:

- Avoid creating dust or aerosols.[2]
- Weigh and handle the solid material in a fume hood.
- Avoid all personal contact, including inhalation.[4]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][5]
- Keep the container tightly closed when not in use.[1]

4. Storage:

- Store in a cool, dry, and well-ventilated area.[4]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]
- Some suppliers recommend refrigeration (+2°C to +8°C).[5]

First-Aid Measures

- **After Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- **After Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.[4]
- **After Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2]

- After Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek medical attention if you feel unwell.[2][3]

Disposal Plan

- Waste Classification: Due to its potential aquatic toxicity, **2-Methylcitric acid** waste should be treated as hazardous chemical waste.[3]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3][4] Do not allow the product to enter drains or waterways.[1]
- Contaminated Packaging: Empty containers may retain product residue and should be disposed of in the same manner as the chemical waste.

Handling Workflow for 2-Methylcitric Acid

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